

# A Comprehensive Spectroscopic Guide to 2-Ethoxybenzene-1-sulfonyl Chloride

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## Compound of Interest

**Compound Name:** 2-Ethoxybenzene-1-sulfonyl chloride

**Cat. No.:** B1602851

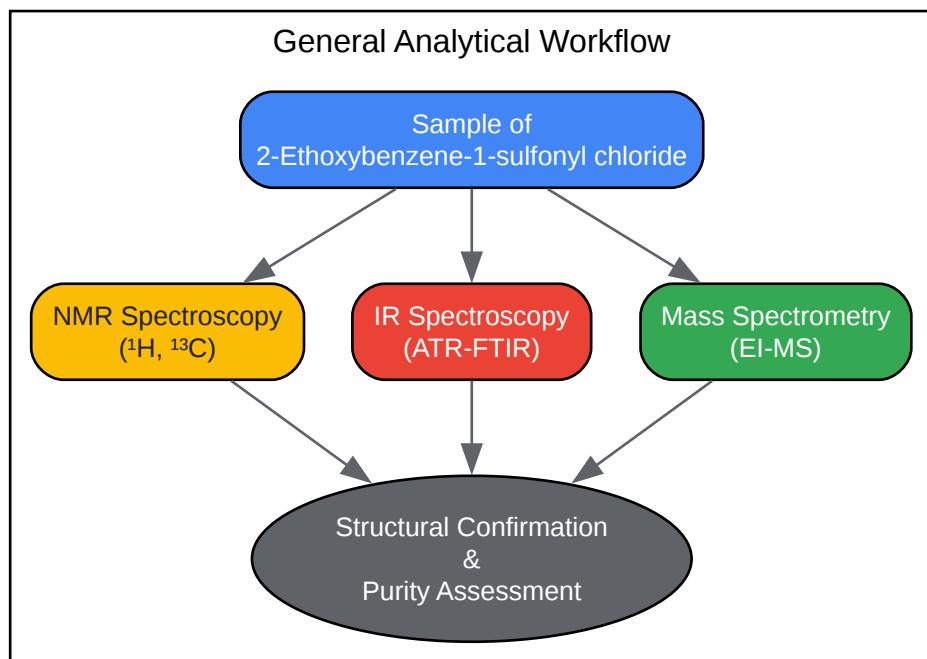
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This technical guide provides an in-depth analysis of the key spectroscopic data for **2-Ethoxybenzene-1-sulfonyl chloride** (CAS No. 68800-33-9).<sup>[1][2]</sup> Designed for researchers, chemists, and professionals in drug development, this document synthesizes predictive data and established principles to offer a robust characterization of the molecule. We will explore its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles, explaining the structural basis for the observed and expected spectral features.

## Molecular Structure and an Introduction to its Spectroscopic Characterization

**2-Ethoxybenzene-1-sulfonyl chloride** is a substituted aromatic sulfonyl chloride. Its structure comprises a benzene ring functionalized with an ethoxy group (-OCH<sub>2</sub>CH<sub>3</sub>) and a sulfonyl chloride group (-SO<sub>2</sub>Cl) at positions 2 and 1, respectively. The interplay between the electron-donating ethoxy group and the strongly electron-withdrawing sulfonyl chloride group dictates the molecule's chemical reactivity and creates a unique spectroscopic fingerprint, which is crucial for its unambiguous identification and quality assessment.

This guide will dissect this fingerprint by examining the distinct signatures the molecule is expected to produce across three primary spectroscopic techniques.



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## References

- 1. 68800-33-9|2-Ethoxybenzene-1-sulfonyl chloride|BLD Pharm [bldpharm.com]
- 2. keyorganics.net [keyorganics.net]
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